

Solubility Profile of Benzyl 2-Hydroxy-6-Methoxybenzoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl 2-Hydroxy-6-Methoxybenzoate*

Cat. No.: *B13916009*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Benzyl 2-Hydroxy-6-Methoxybenzoate**, a compound of interest for its potential applications in various scientific fields, including drug development, due to its antifungal properties. This document compiles available solubility data, outlines detailed experimental protocols for solubility determination, and presents relevant biological context through pathway and workflow diagrams.

Quantitative Solubility Data

Precise quantitative solubility data for **Benzyl 2-Hydroxy-6-Methoxybenzoate** in a range of organic solvents is not readily available in published literature. However, qualitative assessments and data from structurally analogous compounds provide valuable insights into its likely solubility profile.

Qualitative Solubility:

General observations indicate that **Benzyl 2-Hydroxy-6-Methoxybenzoate** is likely soluble in polar organic solvents such as Dimethyl Sulfoxide (DMSO) and may have limited solubility in water, with one source suggesting it is only slightly soluble or insoluble at concentrations above 1 mg/mL.

Solubility of Structurally Similar Compounds:

To approximate the solubility of **Benzyl 2-Hydroxy-6-Methoxybenzoate**, data for benzyl benzoate and methyl salicylate, which share key structural motifs, are presented below. These compounds suggest that our target molecule will exhibit good solubility in common organic solvents.

Table 1: Solubility of Benzyl Benzoate

Solvent	Solubility	Reference
Water	~0.003 g/100 mL (20 °C)	[1]
Ethanol	Soluble	[1][2][3]
Ether	Soluble	[1][2][3]
Benzene	Soluble	[1][3]
Chloroform	Miscible	[3]
Acetone	Soluble	[3]
Methanol	Soluble	[3]
Oils	Miscible	[3]
Glycerol	Insoluble	[3]

Table 2: Solubility of Methyl Salicylate

Solvent	Solubility	Reference
Water	Slightly soluble	[4][5]
Organic Solvents	Miscible	[6]
Acetone	10.1 g/g (30 °C)	[6]

Experimental Protocols for Solubility Determination

The following is a detailed, generalized methodology for determining the solubility of a compound like **Benzyl 2-Hydroxy-6-Methoxybenzoate**, based on the widely accepted shake-flask method.

Objective: To determine the equilibrium solubility of **Benzyl 2-Hydroxy-6-Methoxybenzoate** in various organic solvents at a specified temperature.

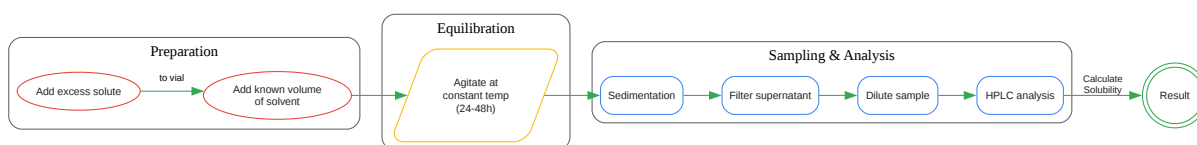
Materials:

- **Benzyl 2-Hydroxy-6-Methoxybenzoate** (solid)
- Selected organic solvents (e.g., ethanol, methanol, acetone, DMSO, ethyl acetate)
- Scintillation vials or other suitable sealed containers
- Orbital shaker or rotator with temperature control
- Analytical balance
- Micropipettes
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrument.

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Benzyl 2-Hydroxy-6-Methoxybenzoate** to a series of vials.
 - Dispense a known volume of each selected organic solvent into the corresponding vials.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C).
- Agitate the samples for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid should be visible.
- Sample Collection and Preparation:
 - Allow the vials to stand undisturbed for a period to allow the excess solid to sediment.
 - Carefully withdraw a known volume of the supernatant using a micropipette.
 - Filter the collected supernatant through a syringe filter to remove any remaining solid particles.
- Quantitative Analysis:
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical instrument.
 - Analyze the concentration of **Benzyl 2-Hydroxy-6-Methoxybenzoate** in the diluted samples using a validated HPLC method or another appropriate quantitative technique.
- Data Analysis:
 - Calculate the solubility of **Benzyl 2-Hydroxy-6-Methoxybenzoate** in each solvent based on the measured concentration and the dilution factor. Express the results in units such as mg/mL or mol/L.

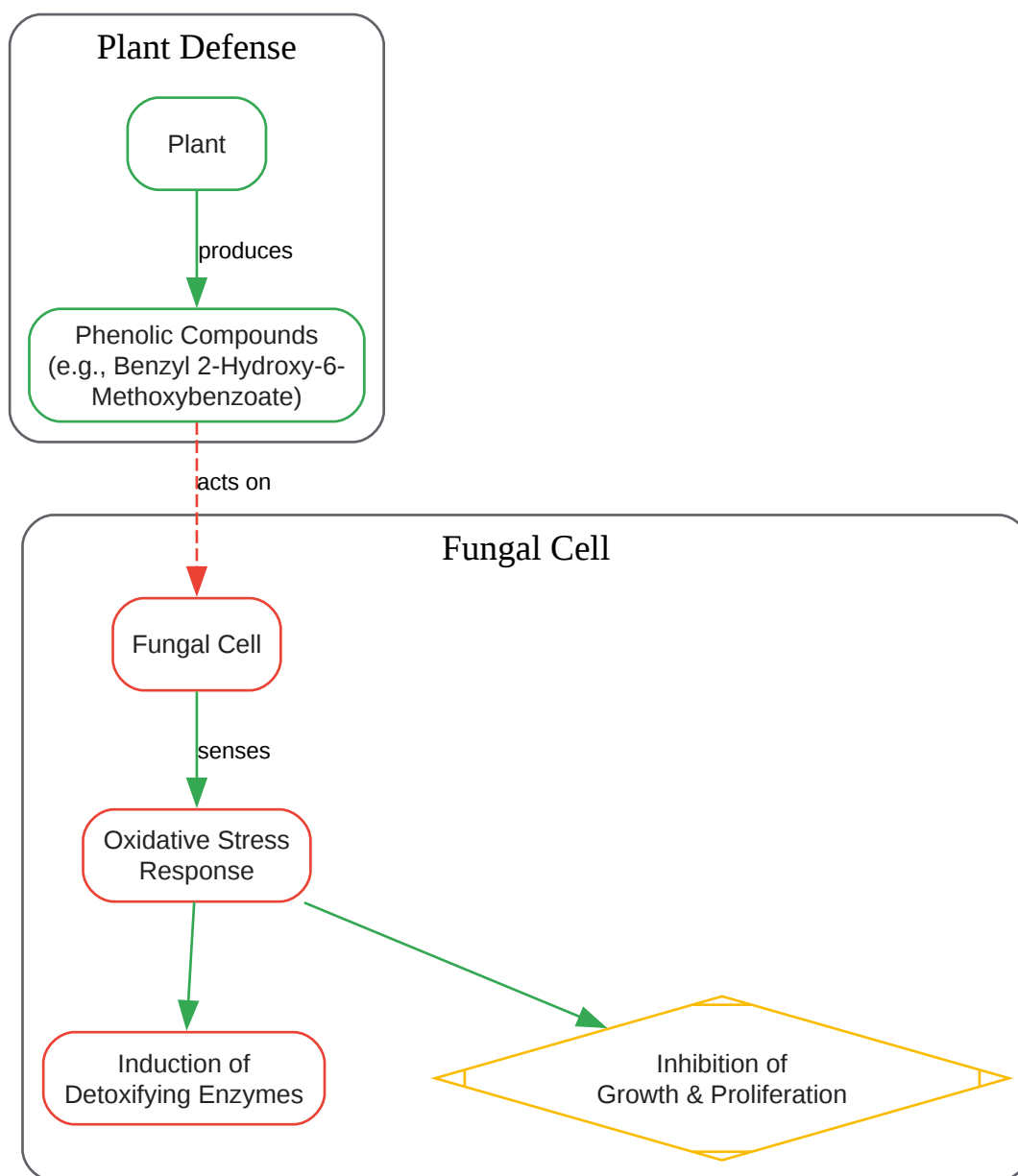


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Experimental workflow for solubility determination.

Biological Context: Antifungal Activity

Benzyl 2-Hydroxy-6-Methoxybenzoate has been noted for its antifungal properties. While the specific signaling pathways affected by this compound in fungi are not yet fully elucidated, phenolic compounds, in general, are known to interact with various cellular processes in fungi. One of the key aspects of plant-fungal interactions involves the production of phenolic compounds by plants as a defense mechanism. These compounds can act as signaling molecules that trigger stress responses in fungi.



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Generalized signaling in plant-fungal interaction.

This diagram illustrates a generalized response where a plant-produced phenolic compound, such as **Benzyl 2-Hydroxy-6-Methoxybenzoate**, can induce a stress response in a fungal cell, leading to the activation of detoxification pathways and ultimately inhibiting fungal growth. The interaction of phenolic compounds with fungal cells can be complex, potentially involving the modulation of metabolic pathways and compromising cell membrane integrity. Further

research is needed to delineate the precise molecular targets and signaling cascades affected by **Benzyl 2-Hydroxy-6-Methoxybenzoate** in pathogenic fungi.

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- To cite this document: BenchChem. [Solubility Profile of Benzyl 2-Hydroxy-6-Methoxybenzoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13916009#solubility-of-benzyl-2-hydroxy-6-methoxybenzoate-in-organic-solvents]

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